

Application Notes and Protocols for Carbamoyl Phosphate Synthetase (CPS) Assay

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Compound of Interest

Compound Name: *Carboxyphosphate*

Cat. No.: *B1215591*

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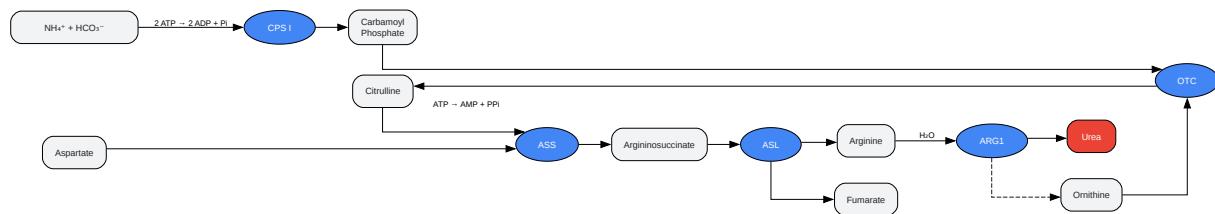
Introduction

Carbamoyl Phosphate Synthetase (CPS) is a crucial enzyme that catalyzes the first committed step in the biosynthesis of pyrimidines and arginine, as well as in the urea cycle.^[1] This enzyme facilitates the ATP-dependent synthesis of carbamoyl phosphate from either ammonia (EC 6.3.4.16) or the γ -amino group of glutamine (EC 6.3.5.5), and bicarbonate.^[1] The mitochondrial form, CPS I, is a key enzyme in the urea cycle, playing a vital role in the detoxification of ammonia in the liver.^[2] Given its metabolic significance, the accurate measurement of CPS activity is essential for researchers in biochemistry, drug development, and for the diagnosis of certain metabolic disorders like CPS1 deficiency.^{[2][3]}

These application notes provide a detailed protocol for a colorimetric assay of Carbamoyl Phosphate Synthetase activity. The described method is based on the quantification of citrulline, which is formed from carbamoyl phosphate in a coupled reaction with ornithine transcarbamylase (OTC).^{[3][4]} This assay is suitable for measuring CPS activity in tissue homogenates, such as liver biopsies.^[3]

Signaling Pathway: The Urea Cycle

Carbamoyl Phosphate Synthetase I (CPS I) is the rate-limiting enzyme in the urea cycle, a metabolic pathway primarily occurring in the liver that converts toxic ammonia into urea for excretion. The cycle involves a series of five enzymatic reactions.



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References

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